

An In-depth Technical Guide to 2-(Adamantan-1-yl)ethyl Acetate

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Compound of Interest

Compound Name: 2-(Adamantan-1-yl)ethyl acetate

Cat. No.: B12451603

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This technical guide provides a comprehensive overview of **2-(Adamantan-1-yl)ethyl acetate**, also known as ethyl 2-(adamantan-1-yl)acetate, a molecule of interest in medicinal chemistry and materials science. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its physicochemical properties, synthesis, and analysis.

Physicochemical Properties

2-(Adamantan-1-yl)ethyl acetate is a derivative of adamantane, a bulky, rigid, and lipophilic hydrocarbon cage. These characteristics are often exploited in drug design to enhance the therapeutic properties of active compounds.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₂ O ₂	PubChem[1]
Molecular Weight	222.32 g/mol	PubChem[1]
IUPAC Name	ethyl 2-(1-adamantyl)acetate	PubChem[1]
CAS Number	15782-66-8	PubChem[1]

Experimental Protocols

The following sections detail the methodologies for the synthesis and characterization of **2-(Adamantan-1-yl)ethyl acetate**. These protocols are based on established organic chemistry principles and information available for related adamantane derivatives.

Synthesis Protocol: Fischer Esterification

A common method for the synthesis of ethyl esters is the Fischer esterification of the corresponding carboxylic acid with ethanol in the presence of a strong acid catalyst.

Materials:

- 2-(Adamantan-1-yl)acetic acid
- Anhydrous ethanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Organic solvents for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

- In a round-bottom flask, dissolve 2-(Adamantan-1-yl)acetic acid in an excess of anhydrous ethanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Heat the reaction mixture to reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess ethanol under reduced pressure using a rotary evaporator.

- Dissolve the residue in an organic solvent such as diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **2-(Adamantan-1-yl)ethyl acetate**.
- The crude product can be further purified by column chromatography if necessary.

Analytical Protocol: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique to confirm the structure of the synthesized compound.

Instrumentation:

- NMR spectrometer (e.g., Bruker WH-90 or similar)[2]

Sample Preparation:

- Dissolve a small amount of the purified **2-(Adamantan-1-yl)ethyl acetate** in a deuterated solvent (e.g., CDCl₃).
- Transfer the solution to an NMR tube.

Data Acquisition:

- Acquire ¹H NMR and ¹³C NMR spectra.

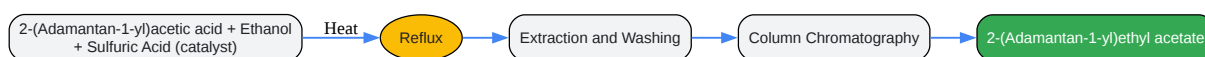
Expected Spectral Features:

- ¹H NMR: The spectrum is expected to show characteristic signals for the ethyl group (a quartet and a triplet) and the protons of the adamantyl cage and the methylene group adjacent to it. The integration of these signals should correspond to the number of protons in each environment.

- ^{13}C NMR: The spectrum will display distinct peaks for the carbonyl carbon of the ester, the carbons of the ethyl group, and the unique carbons of the adamantyl moiety.

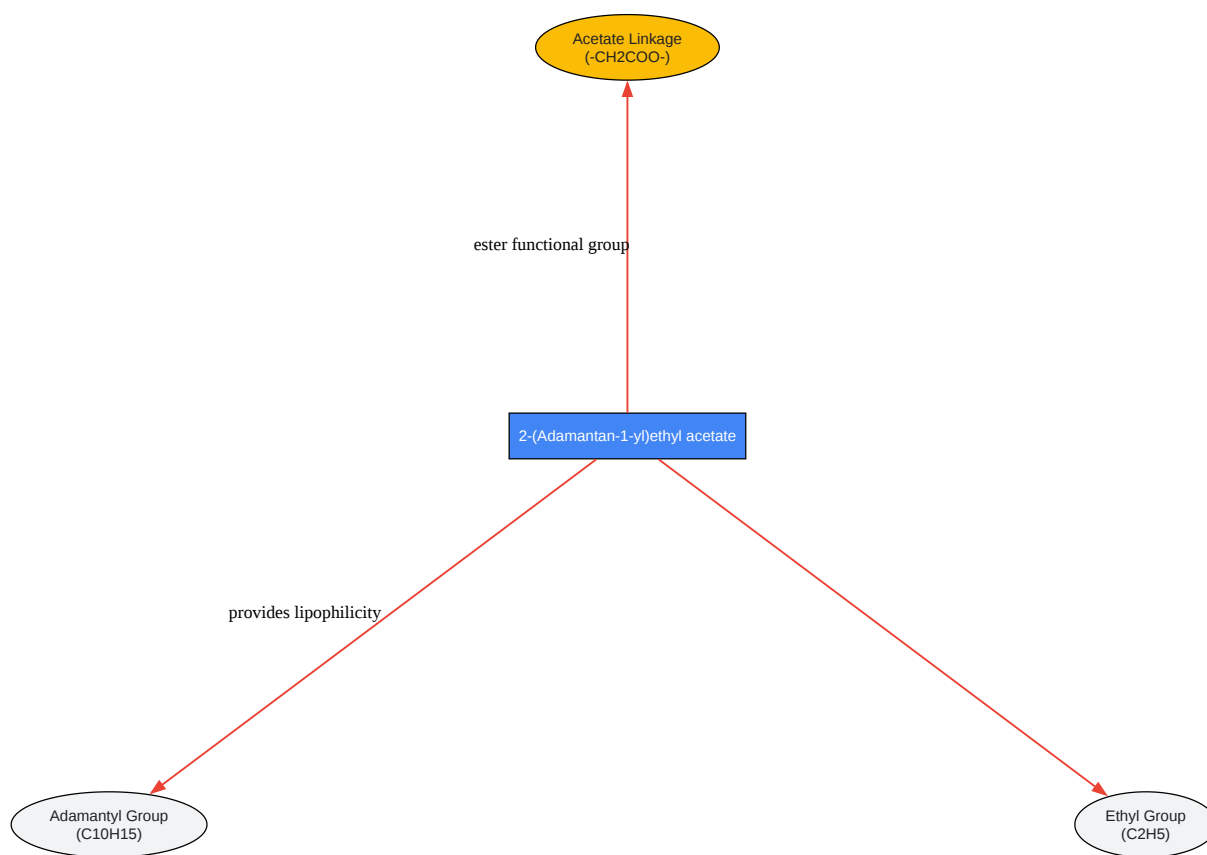
Visualizations

The following diagrams illustrate the synthesis workflow and the structural relationship of the functional groups in **2-(Adamantan-1-yl)ethyl acetate**.



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Synthesis workflow for **2-(Adamantan-1-yl)ethyl acetate**.



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Structural components of **2-(Adamantan-1-yl)ethyl acetate**.

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References

- 1. Ethyl 2-(adamantan-1-yl)acetate | C₁₄H₂₂O₂ | CID 2795260 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Adamantyl acetate | C₁₂H₁₈O₂ | CID 584176 - PubChem [pubchem.ncbi.nlm.nih.gov]
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